

Potential Therapeutic Effects of Glycyl-L-histidine: An In-depth Technical Guide

Author: BenchChem Technical Support Team. **Date:** November 2025

Compound of Interest

Compound Name: *H-Gly-His-OH.HCl*

Cat. No.: *B1371775*

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Disclaimer: This technical guide explores the potential therapeutic effects of the dipeptide Glycyl-L-histidine (Gly-His). It is crucial to note that direct scientific evidence from in vitro, in vivo, or clinical studies specifically investigating the bioactivity of Glycyl-L-histidine is largely absent from the current body of scientific literature. The following information is therefore primarily based on an inferential analysis of the well-documented therapeutic properties of its constituent amino acids, L-glycine and L-histidine. The central hypothesis of this guide is that Glycyl-L-histidine, upon administration, is likely to undergo enzymatic hydrolysis into its constituent amino acids, which then exert their individual biological effects.

Introduction

Glycyl-L-histidine (Gly-His) is a dipeptide composed of the amino acids glycine and L-histidine. While the therapeutic potential of many peptides is an active area of research, Gly-His itself has not been the subject of extensive investigation. In contrast, its constituent amino acids are known to play significant roles in a multitude of physiological processes, exhibiting antioxidant, anti-inflammatory, cytoprotective, and neuromodulatory properties. This guide will delve into the established therapeutic effects of glycine and L-histidine to build a scientifically-grounded case for the potential applications of Glycyl-L-histidine as a pro-drug for these beneficial amino acids.

Proposed Mechanism of Action: Enzymatic Hydrolysis

The primary proposed mechanism of action for orally or systemically administered Glycyl-L-histidine is its rapid hydrolysis by dipeptidases, which are present in various tissues and plasma, into free L-glycine and L-histidine. This enzymatic cleavage would release the individual amino acids to exert their respective biological activities.

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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com